

In-Depth Technical Guide on (2-Amino-5-Iodopyridin-3-YI)Methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Amino-5-Iodopyridin-3-YI)Methanol

Cat. No.: B1285548

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **(2-Amino-5-Iodopyridin-3-YI)Methanol**, a compound of interest in various research and development applications.

Physicochemical Data Summary

The key quantitative data for **(2-Amino-5-Iodopyridin-3-YI)Methanol** is summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₇ IN ₂ O
Molecular Weight	250.04 g/mol [1] [2] [3] [4]
CAS Number	618107-90-7 [1] [2]

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight of **(2-Amino-5-Iodopyridin-3-YI)Methanol** would typically involve standard analytical techniques such as mass spectrometry.

Mass Spectrometry for Molecular Weight Determination:

A high-resolution mass spectrometer would be calibrated using a known standard. A solution of **(2-Amino-5-Iodopyridin-3-Yl)Methanol** would then be introduced into the instrument. The resulting mass spectrum would show a peak corresponding to the molecular ion, from which the precise molecular weight is determined.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its fundamental properties.

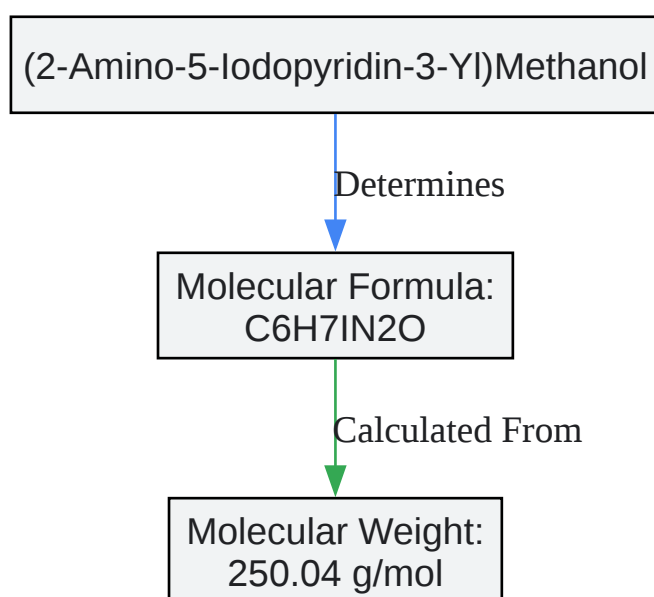


Figure 1: Physicochemical Properties of (2-Amino-5-Iodopyridin-3-Yl)Methanol

[Click to download full resolution via product page](#)

Figure 1: Physicochemical Properties of the Compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2-Amino-5-iodo-pyridin-3-yl)-methanol AldrichCPR 618107-90-7 [sigmaaldrich.com]
- 2. (2-AMINO-5-iodo-PYRIDIN-3-YL)-METHANOL CAS#: 618107-90-7 [m.chemicalbook.com]
- 3. (2-Amino-5-iodo-pyridin-3-yl)-methanol - Amerigo Scientific [amerigoscientific.com]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [In-Depth Technical Guide on (2-Amino-5-Iodopyridin-3-Yl)Methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285548#molecular-weight-of-2-amino-5-iodopyridin-3-yl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com